In-Depth Technical Guide to the Spectroscopic Data of Phthalylglycyl Chloride

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Compound of Interest

Compound Name:	*Phthalylglycyl chloride*
CAS No.:	*6780-38-7*
Cat. No.:	*B1293636*

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This technical guide provides a comprehensive overview of the spectroscopic data for **phthalylglycyl chloride**, a key reagent in synthetic organic chemistry. The information presented herein, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, is intended to support research and development activities where this compound is utilized.

Spectroscopic Data Summary

The following tables summarize the key quantitative spectroscopic data for **phthalylglycyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Spectroscopic Data of **Phthalylglycyl Chloride**

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.90–7.94	Multiplet	2H	Aromatic H
7.77–7.80	Multiplet	2H	Aromatic H
4.85	Singlet	2H	-CH_2-

Table 2: ^{13}C NMR Spectroscopic Data of **Phthalylglycyl Chloride**[1]

Chemical Shift (δ) ppm	Assignment
169.0	C=O (Acid Chloride)
167.0	C=O (Imide)
134.8	Quaternary Aromatic C
131.5	Aromatic CH
124.0	Aromatic CH
44.5	-CH_2-

Mass Spectrometry (MS)

Table 3: Mass Spectrometry Data of **Phthalylglycyl Chloride**

m/z	Interpretation
223.0087	[M]+ (Calculated for $C_{10}H_6ClNO_3$)
160.0393	Abundant fragment ion [M-COCl]+

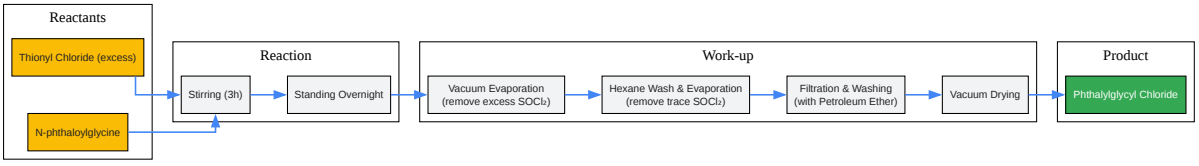
Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of **phthalylglycyl chloride**.

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Synthesis of **Phthalylglycyl Chloride**[1]

Phthalylglycyl chloride is synthesized from N-phthaloylglycine. The procedure involves the reaction of N-phthaloylglycine with an excess of thionyl chloride in a moisture-free environment. The reaction mixture is stirred for approximately 3 hours until the evolution of gas ceases, followed by standing overnight. The excess thionyl chloride is then removed under vacuum. To ensure complete removal of residual thionyl chloride, the solid residue is treated with hexane, which is subsequently evaporated; this washing process is repeated. The resulting white crystalline solid is filtered, washed with petroleum ether, and dried under vacuum to yield pure **phthalylglycyl chloride**.



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Caption: Synthesis workflow for **phthalylglycyl chloride**.

NMR Spectroscopy

The ^{1}H and ^{13}C NMR spectra were recorded on a 400 MHz and 101 MHz spectrometer, respectively.[1] The solvent used for both analyses was deuterated chloroform ($CDCl_3$).[1]

Mass Spectrometry

High-resolution mass spectrometry (HRMS) was performed using a liquid chromatography system coupled with a mass spectrometer (LC-HRMS) utilizing positive electrospray ionization.[1] The analysis of the derivatized samples revealed a prominent fragment ion at m/z 160.0393, which corresponds to the phthaloylglycyl moiety resulting from the cleavage of the acyl chloride group.[1]

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Caption: Mass spectrometry fragmentation of **phthalylglycyl chloride**.

Infrared (IR) Spectroscopy

A detailed experimental IR spectrum for **phthalylglycyl chloride** is not readily available in the cited literature. However, based on the functional groups present in the molecule, the following characteristic absorption bands are expected:

Table 4: Expected IR Absorption Bands for **Phthalylglycyl Chloride**

Wavenumber (cm^{-1})	Functional Group	Description
~1800	C=O	Acid Chloride, stretching
~1775 and ~1715	C=O	Imide, asymmetric and symmetric stretching
~3100-3000	C-H	Aromatic, stretching
~1600, ~1480	C=C	Aromatic, ring stretching
~1300-1200	C-N	Stretching
~800-600	C-Cl	Stretching

The experimental acquisition of an IR spectrum would typically involve preparing a sample as a KBr pellet or a mull and analyzing it with an FT-IR spectrometer.

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References

- 1. Phthalylglycyl Chloride as a Derivatization Agent for UHPLC-MS/MS Determination of Adrenaline, Dopamine and Octopamine in Urine - PMC [pmc.ncbi.nlm.nih.gov]
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